

# Dienogest-d5 analytical reference standard overview

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Dienogest-d5

Cat. No.: S12879305

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## Chemical & Application Overview

The table below summarizes the core technical information for **Dienogest-d5**, a deuterium-labeled analog of the progestin Dienogest.

Property	Description
<b>Chemical Name</b>	2-((8S,13S,14S,17R)-17-Hydroxy-13-methyl-3-oxo-2,3,6,7,8,11,12,13,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl-2,2,4-d3)acetonitrile-d2 [1]
<b>Molecular Formula</b>	C <sub>20</sub> H <sub>20</sub> D <sub>5</sub> NO <sub>2</sub> [2] [1] [3]
<b>Molecular Weight</b>	316.45 g/mol [2] [3] [4]
<b>CAS Number</b>	Not Assigned (Unlabeled Dienogest CAS: 65928-58-7) [1] [3]
<b>Primary Application</b>	Used as an internal standard for quantitative analysis by LC-MS, GC-MS, or NMR to ensure consistency and accuracy in analytical methods [2].
<b>Storage</b>	Store in a cool, dry place or refrigerated at 2-8°C [1] [3] [4].

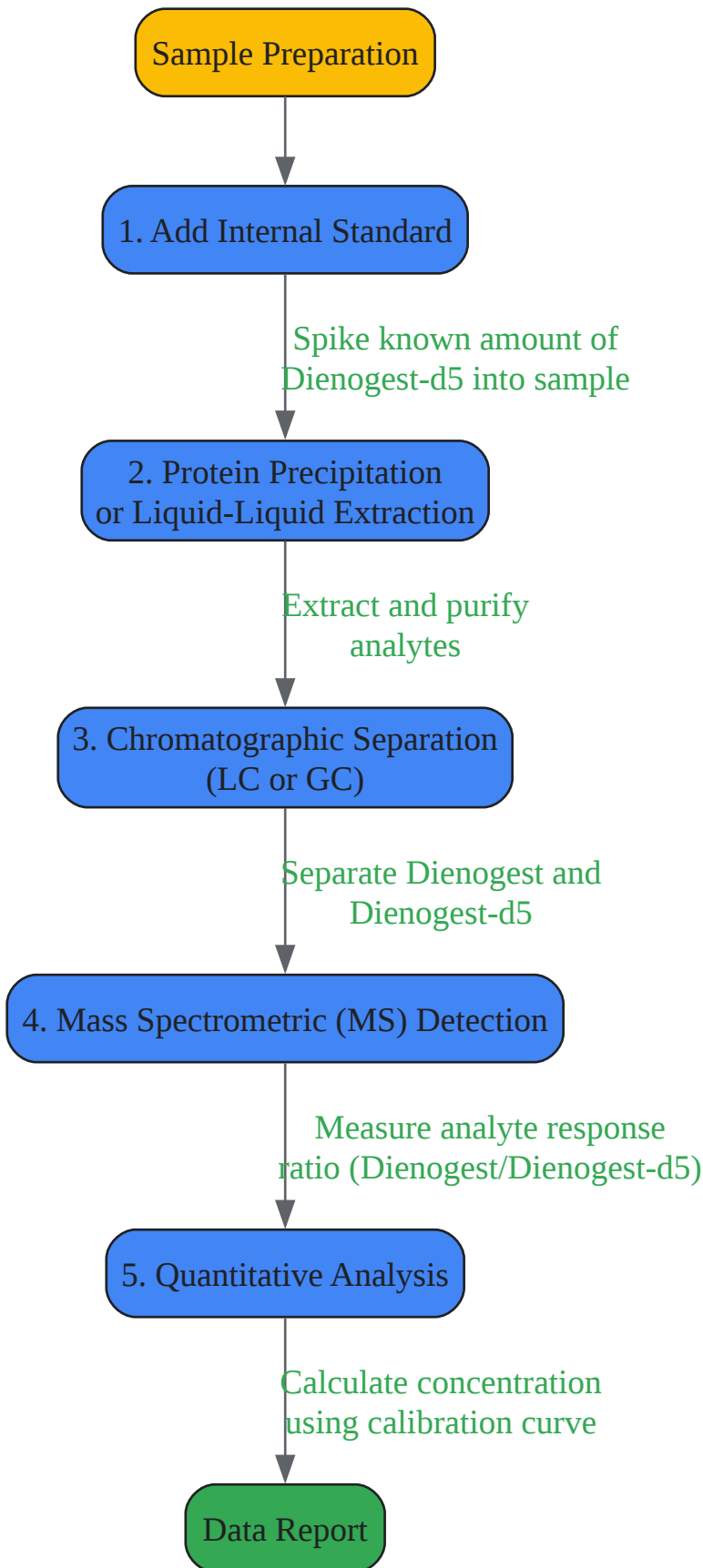
## Supplier Comparison

**Dienogest-d5** is available from several specialty chemical suppliers for research use only. The table below compares the available product information.

Supplier	Catalog Number	Inventory Status
MedChemExpress (MCE)	HY-B0084S1	Custom Synthesis (Get quote) [2]
CleanChem Laboratory	CL-DNGS-23	Custom Synthesis [1]
Pharmaffiliates	PA STI 031110	In Stock [3]
Dove Research & Analytics	DA-D149-10	Information not specified [4]

## General Analytical Workflow

Although specific experimental protocols for **Dienogest-d5** were not located, its role is standard for a stable isotope-labeled internal standard. The following diagram outlines the general workflow for its use in quantitative bioanalysis, such as measuring drug concentration in plasma.



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In this process, a known, fixed amount of **Dienogest-d5** is added to the analytical sample at the very beginning. It corrects for losses during sample preparation and variations in instrument response, thereby improving the method's accuracy, precision, and reliability [2].

## Clinical Context of the Parent Compound

Understanding the clinical use of the unlabeled drug, Dienogest, provides context for why its analytical standard is needed. Dienogest is a synthetic progestin widely used to treat endometriosis.

- **Efficacy in Pain Management:** Multiple clinical studies have demonstrated that Dienogest at 2 mg/day is highly effective in reducing the pain scores associated with endometriosis, including dysmenorrhea (menstrual pain) and non-menstrual pelvic pain [5] [6].
- **Molecular Mechanism of Action:** A recent 2025 gene expression study compared ovarian endometriosis tissue from treated and untreated patients. It found that Dienogest modulates key biological pathways, including **regulation of immune effector processes, leukocyte activation involved in immune response, and leukocyte cell-cell adhesion**. This suggests its therapeutic effect involves controlling the local inflammatory and immune response in endometriosis lesions [7] [8].
- **Role in Fertility Treatment:** Pretreatment with Dienogest is also explored in patients with endometriosis undergoing in vitro fertilization (IVF). A 2023 meta-analysis concluded that it results in similar IVF outcomes compared to no pretreatment and may lead to higher clinical pregnancy and live birth rates compared to no hormonal treatment, though it might be less effective than GnRH agonists in some scenarios [9].

## Suggestions for Further Information

To obtain the detailed experimental protocols and comprehensive data sheets you require, I suggest you:

- **Contact Suppliers Directly:** Reach out to the technical support teams of the suppliers listed above (like MedChemExpress or CleanChem Lab). They can often provide confidential certificates of analysis (CoA), method validation data, and application notes upon request.
- **Consult Regulatory Guidelines:** Refer to official pharmacopoeias (like USP or EP) for general monographs on Dienogest, which can offer insight into accepted analytical methods, though they may not cover the deuterated form specifically.

- **Search Scientific Literature:** Use scholarly databases to search for research papers specifically detailing the bioanalytical method development and validation for Dienogest in biological matrices, which would inherently describe the use of its internal standard.

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## References

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**Address:** Ontario, CA 91761, United States

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